

Phenylsodium: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Phenylsodium (C₆H₅Na) is a highly reactive organosodium compound that serves as a potent base and nucleophile in organic synthesis. First isolated in 1903, it is the sodium analog of the more commonly used Grignard reagent, phenylmagnesium bromide.[1] This document provides an in-depth overview of the chemical and physical properties of **phenylsodium**, detailed experimental protocols for its synthesis and handling, and a discussion of its applications in chemical reactions, particularly in the context of drug development.

Core Properties

Phenylsodium is a yellowish-white amorphous powder that is highly reactive and pyrophoric in air.[1] It is insoluble in hydrocarbons and reacts violently with water and ether.[1] Due to its high reactivity, it is typically prepared in situ for immediate use in a reaction.

Physicochemical Data

A summary of the key physicochemical properties of **phenylsodium** is presented in Table 1.



Property	Value	Reference
CAS Number	1623-99-0	[2][3][4]
Molecular Formula	C ₆ H₅Na	[2][3]
Molecular Weight	100.09 g/mol	[2][5]
Appearance	Yellowish-white powder	[1]
Melting Point	105 °C (decomposes)	[2]
Solubility	Reacts with water and ether; Insoluble in hydrocarbons	[1]
Stability	Stable under recommended storage conditions in a dry, well-ventilated place.	[6]

Spectral Data

Parameter	Value	
Canonical SMILES	C1=CC=[C-]C=C1.[Na+]	
InChl Key	KSMWLICLECSXMI-UHFFFAOYSA-N	

Synthesis and Handling

The preparation of **phenylsodium** requires anhydrous and anaerobic conditions due to its high reactivity towards oxygen, water, and carbon dioxide.[7] Several methods for its synthesis have been developed, each with its own advantages and limitations.

Experimental Protocols for Synthesis

A common and straightforward method for the synthesis of **phenylsodium** involves the reaction of powdered sodium with bromobenzene in a hydrocarbon solvent.[1][8]

Reaction: $C_6H_5Br + 2 Na \rightarrow C_6H_5Na + NaBr[1]$

Procedure:



- Dry toluene (150 mL) and sodium (1.17 mol) are added to a flask equipped with a dropping funnel, a thermometer, and a high-speed stirrer.[8]
- The mixture is heated to 105°C to melt the sodium, and the stirrer is brought to maximum speed (15,000-18,000 rpm) for 5-15 minutes to create a fine sodium dispersion.[8] The mixture is then cooled to room temperature.[8]
- A solution of chlorobenzene (0.5 mol) in toluene (50 mL) is added dropwise to the sodium dispersion with gentle stirring.[8]
- The reaction is exothermic and the temperature should be maintained between 25-30°C.
- The resulting grey mixture contains phenylsodium and can be used directly for subsequent reactions.

A potential side reaction is the formation of diphenyl, which can lower the yield of **phenylsodium**.[1]

The original synthesis of **phenylsodium** involved the reaction of diphenylmercury with sodium metal.[1]

Reaction: $(C_6H_5)_2Hg + 3 Na \rightarrow 2 C_6H_5Na + NaHg[1]$

Another transmetalation method, the Shorygin reaction, involves the treatment of an alkylsodium compound with benzene.[1]

Reaction: RNa + C₆H₆ \rightarrow RH + C₆H₅Na[1]

A more contemporary approach involves the reaction of phenyllithium with sodium tertbutoxide.[1]

Reaction: C₆H₅Li + tBuONa → C₆H₅Na + tBuOLi[1]

Handling and Storage

Phenylsodium is highly pyrophoric and must be handled under an inert atmosphere (e.g., nitrogen or argon) at all times.[1][7] It should be stored in a cool, dry, and well-ventilated place. [6] Due to its instability, it is generally prepared and used immediately. However, complexes of



phenylsodium, for instance with magnesium 2-ethoxyethoxide, have shown enhanced stability in benzene, retaining reactivity for up to a month.[1]

Reactivity and Applications

Phenylsodium is a powerful nucleophile and a strong base, making it a valuable reagent in organic synthesis. Its reactivity is similar to that of phenylmagnesium bromide, though it is generally considered to be more reactive.

Cross-Coupling Reactions

Phenylsodium readily participates in cross-coupling reactions with alkyl halides to form new carbon-carbon bonds. For example, it reacts with ethyl bromide to produce ethylbenzene.[1]

Reaction: $C_6H_5Na + CH_3CH_2Br \rightarrow C_6H_5CH_2CH_3 + NaBr[1]$

It can also react with aryl halides, such as bromobenzene, to form diphenyl.[1]

Reaction: $C_6H_5Na + C_6H_5Br \rightarrow C_6H_5 + NaBr[1]$

The reaction with benzoyl chloride, after hydrolysis, yields triphenylcarbinol, with benzophenone as a proposed intermediate.[1]

Reaction: $2 C_6H_5Na + C_6H_5COCI \rightarrow (C_6H_5)_3CONa + NaCl[1]$

Metallation Reactions

As a strong base, **phenylsodium** can deprotonate a variety of acidic hydrocarbons. This metallation reaction is a key application of **phenylsodium**.[1]

General Reaction: C₆H₅Na + RH → C₆H₆ + RNa[1]

The success of the metallation can be confirmed by quenching the reaction with carbon dioxide, followed by acidification, to yield the corresponding carboxylic acid.[1]

Confirmation Reaction:

RNa + CO₂ → RCO₂Na[1]

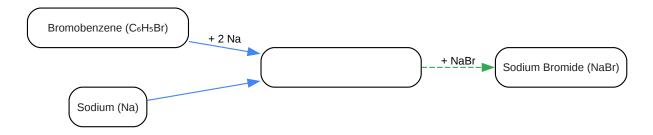


RCO₂Na + H⁺ → RCOOH + Na⁺

Phenylsodium can be used to metallate toluene, producing benzylsodium, which is a useful nucleophile in its own right.[1]

Reaction: $C_6H_5Na + C_6H_5CH_3 \rightarrow C_6H_6 + C_6H_5CH_2Na[1]$

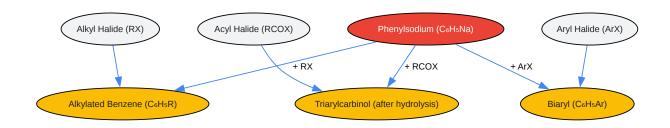
Visualization of Processes Synthesis of Phenylsodium via Metal-Halogen Exchange



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Caption: Metal-Halogen Exchange Synthesis of **Phenylsodium**.

Phenylsodium in Cross-Coupling Reactions



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Caption: Cross-Coupling Reactions of Phenylsodium.

Metallation Reaction Workflow





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